

Crystal Structure Analysis of Anthranilic Acid Methyl Esters: A Comparative Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 2-amino-3-hydroxy-4-methoxybenzoate*

CAS No.: 90610-49-4

Cat. No.: B2995829

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Executive Summary: The Structural Determinants of Volatility vs. Stability

In the development of pharmaceuticals and functional fragrances, Methyl Anthranilate (MA) and its derivatives occupy a unique structural niche. Unlike its parent compound, Anthranilic Acid (AA), which is a high-melting solid (

), Methyl Anthranilate is a liquid at room temperature (

).

This guide compares the crystallographic and structural properties of these two distinct classes. The core differentiator is the Hydrogen Bond Tug-of-War:

- Methyl Anthranilate (MA): Dominated by a strong intramolecular hydrogen bond (S(6) motif), "locking" the molecule and preventing strong intermolecular networks. This drives volatility (fragrance) and membrane permeability.

- Anthranilic Acid (AA): Dominated by intermolecular hydrogen bonds and zwitterionic potential, creating robust crystal lattices. This drives solid-state stability and drug-likeness.

This analysis provides experimental protocols for overcoming the "liquid limitation" of MA via cryo-crystallography and co-crystallization, compared against the standard solid-state analysis of AA.

Structural Fundamentals: The "Scorpion Tail" Effect

The defining feature of anthranilic acid esters is the planar six-membered ring formed by the interaction between the amine proton and the carbonyl oxygen.

The Intramolecular S(6) Motif

In Methyl Anthranilate, the amino group (

) acts as a hydrogen bond donor to the carbonyl oxygen (

) of the ester.

- Geometry: The

interaction creates a pseudo-aromatic ring.

- Consequence: This internal "lock" reduces the polarity of the molecule's exterior, lowering the boiling point and increasing lipophilicity. This is why MA is a volatile liquid used in perfumery (grape scent), whereas AA is a stable solid.

Comparative Lattice Metrics

The following table summarizes the crystallographic differences between the ester (MA) and the free acid (AA).

Feature	Methyl Anthranilate (MA)	Anthranilic Acid (AA)
Physical State (RT)	Liquid (MP:)	Solid (MP:)
Dominant H-Bond	Intramolecular ()	Intermolecular (,)
Crystal System	Orthorhombic (at)	Orthorhombic () / Monoclinic ()
Zwitterion Potential	None (Ester blocked)	High (Neutral Zwitterion)
Lattice Energy	Low (Van der Waals / -stacking)	High (H-bond Network)
Primary Application	Fragrance, Flavor, Bird Repellent	Drug Scaffold, Dye Intermediate

Experimental Protocols

Analyzing the crystal structure of a room-temperature liquid requires specialized techniques. Below are three distinct workflows: Cryo-Crystallography (for pure MA), Co-Crystallization (for stabilization), and Standard Recrystallization (for AA comparison).

Protocol A: In Situ Cryo-Crystallization of Methyl Anthranilate

Target: Obtaining a single crystal of pure MA from its liquid state.

- Capillary Loading: Draw liquid Methyl Anthranilate into a Lindemann glass capillary (

diameter). Seal both ends with flame or epoxy.

- Mounting: Mount the capillary on the goniometer head of the diffractometer.
- Flash Cooling:
 - Set the cryostream temperature to

(just below MP).
 - Slowly cool at a rate of

to induce nucleation.
 - Troubleshooting: If a polycrystalline mass forms (powder ring), use the zone-melting technique. Use an optical heating laser to melt the polycrystal, leaving a single seed, then slowly cool again.
- Data Collection: Once a single domain is confirmed, cool rapidly to

to minimize thermal motion and collect full sphere data.

Protocol B: Co-Crystallization Stabilization

Target: Stabilizing MA in a solid lattice for room-temperature analysis.

- Reagents: Methyl Anthranilate (

) and a co-former such as 2-amino-4,6-dimethoxypyrimidine or Picric Acid (

).
- Solvent System: Dissolve both components in a 1:1 mixture of Ethanol:Toluene (

).
- Growth: Allow slow evaporation at room temperature in a vibration-free environment.
- Result: The co-former disrupts the intramolecular "lock" of MA, engaging it in intermolecular bonds that raise the melting point, allowing standard XRD analysis.

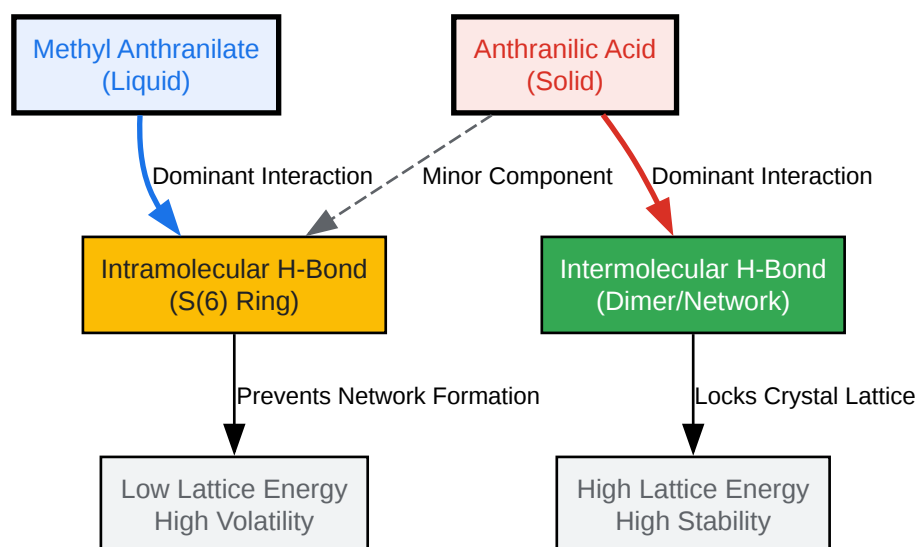
Protocol C: Polymorph Screening of Anthranilic Acid (Reference)

Target: Generating Form I (Stable) vs. Form II (Metastable).

- Form I (Stable): Dissolve AA in Acetic Acid. Allow slow evaporation.[1] This yields colorless tablets (Neutral dimers).
- Form II (Metastable): Dissolve AA in Ethanol at
 - . Rapidly cool to
 - . This yields brown bipyramids.[2]
- Analysis: Compare the
bond lengths. Form I often shows bond length equalization indicative of zwitterionic character (
).

Visualizing the Structural Logic Interaction Network: Liquid vs. Solid

This diagram illustrates why Methyl Anthranilate remains liquid while Anthranilic Acid forms robust solids.

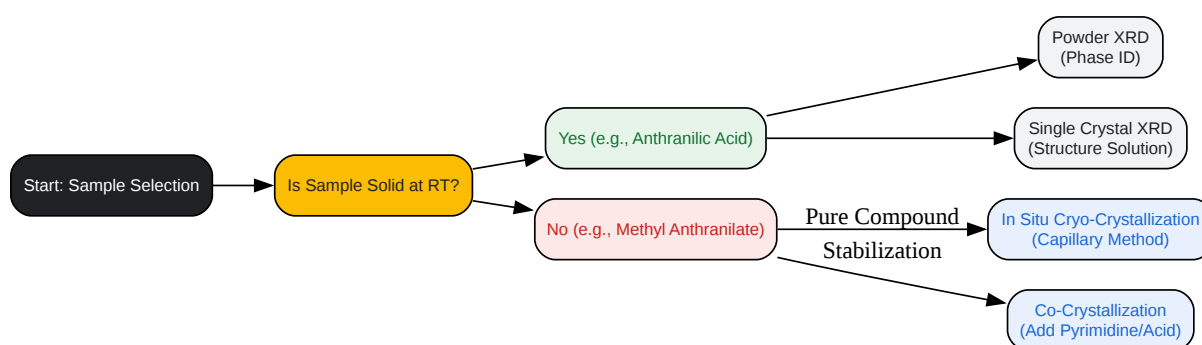


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Figure 1: The "Structural Tug-of-War". MA is dominated by internal bonding (yellow), preventing the network formation seen in AA (green).

Experimental Workflow Decision Tree

Choose the correct analysis path based on your physical sample state.



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Figure 2: Decision matrix for selecting the appropriate crystallographic technique.

Comparative Data Analysis

When analyzing your diffraction data, use these reference values to validate your structure solution.

Parameter	Methyl Anthranilate (Cryo)	Anthranilic Acid (Form I)	Significance
Space Group	(Orthorhombic)	(Orthorhombic)	AA packs more efficiently due to zwitterionic dimers.
Distance	(Intramolecular)	(Intermolecular)	Short distance in MA confirms the "locked" conformation.
Bond Length		(Neutral) / (Zwitterion)	Bond length variation in AA indicates proton transfer.
Packing Coefficient			Lower packing in MA correlates with higher solubility/permeability.

Application Note: If your solved structure for a Methyl Anthranilate derivative shows an distance

, suspect that the intramolecular bond has been disrupted by crystal packing forces or co-former interactions.

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